Eplerenone-d3: A Technical Guide for Research Applications

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Compound of Interest	
Compound Name:	*Eplerenone-d3*
Cat. No.:	*B10820425*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing, quality specifications, and research applications of **Eplerenone-d3**. **Eplerenone-d3** is the deuterated analog of Eplerenone, a selective mineralocorticoid receptor antagonist. Its primary application in a research setting is as a stable isotope-labeled internal standard for the accurate quantification of Eplerenone in biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Commercial Suppliers and Product Specifications

A variety of commercial suppliers offer **Eplerenone-d3** for research purposes. The quality and specifications of the product can vary between suppliers. Below is a summary of key quantitative data from several vendors to facilitate comparison.

Supplier	Catalog Number	Purity	Pack Size(s)	Price (USD)
Cayman Chemical	31610	≥99% deuterated forms (d1-d3)	2.5 mg	$759
ESS Chem Co.	ESS0256	99.5% HPLC; 99% atom D[1]	10 mg, 25 mg, 50 mg, 100 mg	$400, $750, $1,200, $2,000[1]
Toronto Research Chemicals	E588777	Not specified	1 mg	Price on request
Santa Cruz Biotechnology	sc-219509	Not specified	Not specified	Contact for pricing
Veeprho	DVE00641	Not specified	Not specified	Request a quote[2]
Acanthus Research	EPL-16-001	Not specified	25 mg	Contact for pricing
Simson Pharma Limited	Not specified	Not specified	Not specified	Contact for pricing[3]

Note: Pricing and availability are subject to change. Please consult the respective supplier's website for the most current information.

A Certificate of Analysis (CoA) should be requested from the supplier to confirm the identity, purity, and isotopic enrichment of the specific lot of **Eplerenone-d3**. A typical CoA for **Eplerenone-d3** would include the following information[4]:

- Product Name: **Eplerenone-d3**

- Lot Number: Specific to the batch

- CAS Number (unlabeled): 107724-20-9

- Molecular Formula: $C_{24}H_{27}D_3O_6$

- Molecular Weight: ~417.51 g/mol

- Appearance: White to off-white solid

- Purity (by HPLC): Typically ≥98%

- Isotopic Enrichment: Percentage of deuterated forms (e.g., 99% atom D)

- Analytical Data: Supporting data from techniques such as ¹H-NMR, Mass Spectrometry, and HPLC.

Experimental Protocols

The primary use of **Eplerenone-d3** is as an internal standard in quantitative bioanalytical methods. Below is a detailed methodology for a typical LC-MS/MS experiment for the quantification of Eplerenone in a biological matrix (e.g., plasma).

Objective:

To accurately quantify the concentration of Eplerenone in plasma samples using a validated LC-MS/MS method with **Eplerenone-d3** as an internal standard.

Materials and Reagents:

- Eplerenone (analyte) reference standard

- **Eplerenone-d3** (internal standard)

- Blank plasma (from the same species as the study samples)

- Methanol (LC-MS grade)

- Acetonitrile (LC-MS grade)

- Ammonium acetate

- Formic acid

- Water (LC-MS grade)

- Solid-phase extraction (SPE) cartridges or protein precipitation reagents

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

- Analytical column (e.g., C18 reversed-phase column)

Methodology:

- Preparation of Stock and Working Solutions:

  - Prepare a stock solution of Eplerenone (e.g., 1 mg/mL) in methanol.

  - Prepare a stock solution of **Eplerenone-d3** (e.g., 1 mg/mL) in methanol.

  - From the stock solutions, prepare a series of working solutions for the calibration curve and quality control (QC) samples by serial dilution in methanol or an appropriate solvent.

  - Prepare a working solution of the internal standard (**Eplerenone-d3**) at a fixed concentration (e.g., 100 ng/mL).

- Sample Preparation:

  - Thaw plasma samples to room temperature.

  - To a 100 µL aliquot of each plasma sample, calibration standard, and QC sample, add a fixed volume (e.g., 10 µL) of the **Eplerenone-d3** internal standard working solution.

  - Vortex briefly to mix.

  - Protein Precipitation Method: Add 3 volumes of cold acetonitrile (e.g., 300 µL) to each sample. Vortex thoroughly and then centrifuge at high speed (e.g., 10,000 x g for 10 minutes) to pellet the precipitated proteins. Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen. Reconstitute the residue in the mobile phase.
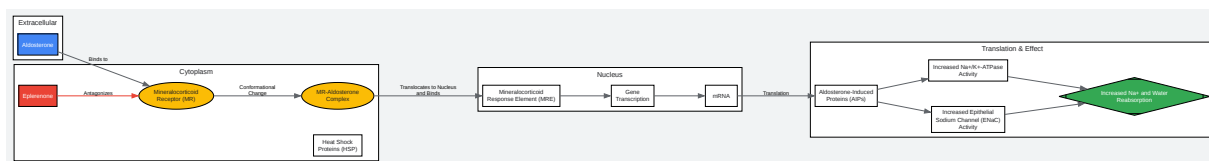
- Solid-Phase Extraction (SPE) Method: Condition the SPE cartridge according to the manufacturer's instructions. Load the sample onto the cartridge. Wash the cartridge to remove interferences. Elute the analyte and internal standard with an appropriate solvent. Evaporate the eluate and reconstitute in the mobile phase.

- LC-MS/MS Analysis:

  - Liquid Chromatography:

    - Inject a fixed volume of the reconstituted sample onto the analytical column.

    - Use a gradient elution with a mobile phase consisting of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile or methanol). The gradient should be optimized to achieve good separation of Eplerenone from any interfering components.

  - Mass Spectrometry:

    - Operate the mass spectrometer in positive electrospray ionization (ESI+) mode.

    - Use Multiple Reaction Monitoring (MRM) to detect the precursor-to-product ion transitions for both Eplerenone and **Eplerenone-d3**.

      - Eplerenone:m/z 415.2 → [Product Ion 1], m/z 415.2 → [Product Ion 2]

      - **Eplerenone-d3**:m/z 418.2 → [Product Ion 1], m/z 418.2 → [Product Ion 2]

    - Optimize the collision energy and other MS parameters for each transition to achieve maximum sensitivity.

- Data Analysis:

  - Integrate the peak areas for the analyte (Eplerenone) and the internal standard (**Eplerenone-d3**) for each sample.

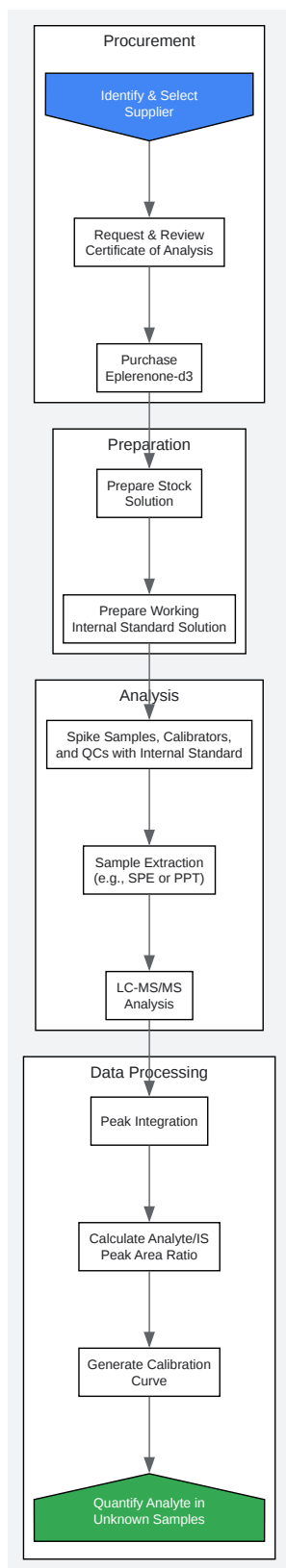 - Calculate the peak area ratio of the analyte to the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.

- Determine the concentration of Eplerenone in the unknown samples and QC samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Signaling Pathway

Eplerenone exerts its effects by acting as an antagonist to the mineralocorticoid receptor (MR), thereby blocking the signaling cascade of aldosterone. The following diagram illustrates the classical genomic pathway of aldosterone signaling in a renal epithelial cell, which is inhibited by Eplerenone.

Procurement

Identify & Select Supplier

Request & Review Certificate of Analysis

Purchase Eplerenone-d3

Preparation

Prepare Stock Solution

Prepare Working Internal Standard Solution

Analysis

Spike Samples, Calibrators, and QCs with Internal Standard

Sample Extraction (e.g., SPE or PPT)

LC-MS/MS Analysis

Data Processing

Peak Integration

Calculate Analyte/IS Peak Area Ratio

Generate Calibration Curve

Quantify Analyte in Unknown Samples

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